

Personal Protective Equipment & Handling Guide: Boc-N-Me-His(Boc)-OH

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Compound of Interest

Compound Name: Boc-N-Me-His(Boc)-OH

Cat. No.: B12083928

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Executive Summary

Boc-N-Me-His(Boc)-OH (

-tert-Butoxycarbonyl-

-methyl-

-tert-butoxycarbonyl-L-histidine) is a specialized, high-value amino acid building block used to introduce N-methylated histidine residues into peptide backbones.^{[1][2]} This modification is critical for preventing racemization during synthesis and improving the metabolic stability and membrane permeability of peptide therapeutics.

Critical Handling Note: Unlike standard amino acids, N-methylated derivatives are often hygroscopic oils or sticky amorphous solids rather than free-flowing powders. They require strict moisture control to prevent hydrolysis and handling difficulties.

Chemical Identity & Properties

Property	Detail
Chemical Name	Boc-N-Me-His(Boc)-OH
Structure	Histidine core with -Boc, -Methyl, and -Boc protection
CAS Number	Note: Specific CAS may vary by isomer/salt. Consult vendor CoA. Analogous CAS: 20866-46-0 (Boc-His(Boc)-OH); 2044711-07-9 (Fmoc-N-Me-His(Boc)-OH)
Physical State	White powder or viscous, sticky foam/oil (common for N-Me AAs)
Solubility	Soluble in DCM, DMF, DMSO, Methanol
Storage	-20°C (Long-term), Desiccated

Risk Assessment & Hazard Identification

While specific toxicological data for this exact derivative may be limited, it must be handled according to the safety profile of protected histidine analogs and N-methylated amino acids.

GHS Classification (Derived from Analogs)

- Signal Word: WARNING
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Specific Operational Risks[4]

- Sensitization: Histidine derivatives can act as sensitizers. Avoid inhalation of dusts.[3]
- Moisture Sensitivity: The Boc group is acid-labile. While stable to base, the presence of moisture can accelerate degradation if trace acid is present.
- Physical Handling: If the product is an oil/foam, static charge and stickiness can make weighing difficult, leading to potential spills or inaccurate dosing.

Personal Protective Equipment (PPE) Matrix

This matrix is designed to protect the researcher and the integrity of the reagent.

PPE Category	Recommendation	Rationale
Hand Protection	Double Nitrile Gloves (0.11 mm min. thickness)	Nitrile offers superior resistance to peptide synthesis solvents (DCM, DMF) compared to latex. Double gloving allows outer glove removal upon contamination without exposing skin.
Eye Protection	Chemical Splash Goggles	Standard safety glasses are insufficient if the reagent is in solution (DCM/DMF) which can splash. Goggles seal the eyes from vapors and micro-droplets.
Respiratory	N95 Respirator or Fume Hood Work	If the product is a powder, it poses an inhalation risk. ALWAYS handle open containers inside a certified chemical fume hood.
Body Protection	Lab Coat (Cotton/Poly blend)	Standard protection. Ensure cuffs are tucked under gloves to prevent wrist exposure.

Operational Handling Protocol

Phase 1: Retrieval & Equilibration (Critical Step)

- The Problem: Taking a bottle from -20°C directly to room temperature causes condensation to form inside the bottle once opened. This water ruins the reagent.
- The Protocol:
 - Remove container from freezer.
 - Place in a desiccator or on the benchtop.

- WAIT 30-60 MINUTES before opening. The bottle must feel room temperature to the touch.
- Wipe the outside of the bottle with a paper towel to remove external moisture before opening.

Phase 2: Weighing & Transfer

- For Powders: Use an anti-static gun if available. Protected amino acids often carry high static charge.
- For Oils/Sticky Foams:
 - Do not try to scrape "cleanly." You will lose material.
 - Weigh by difference: Tare the full bottle, remove approximate amount with a spatula, weigh the bottle again.
 - Alternatively, dissolve the entire contents in a known volume of solvent (e.g., DMF) to create a stock solution, then volumetric transfer.

Phase 3: Solubilization

- Solvent Choice: DCM (Dichloromethane) or DMF (Dimethylformamide).
- Order of Addition: Add Solvent to Solid, not Solid to Solvent. This prevents the formation of "gummy clumps" that are hard to dissolve.
- Vortexing: Gentle vortexing is preferred over sonication, which can generate heat and degrade the Boc group.

Emergency Response Plan

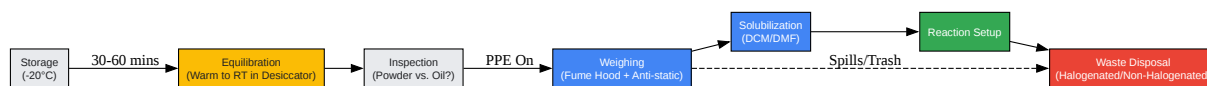
Incident	Immediate Action
Skin Contact	Wash with soap and copious water for 15 minutes. Do not use organic solvents (ethanol/acetone) on skin; they increase absorption.
Eye Contact	Flush with eyewash station for 15 minutes, holding eyelids open. Seek medical attention.
Inhalation	Move to fresh air. ^[3] If breathing is difficult, provide oxygen.
Spill (Solid)	Dampen a paper towel with water (to prevent dust), wipe up, and place in solid hazardous waste.
Spill (Liquid)	Absorb with vermiculite or spill pads. Clean surface with acetone, then soap and water.

Waste Disposal Protocol

Do NOT dispose of down the drain.

- Solid Waste: Gloves, weighing boats, and contaminated paper towels go into Hazardous Solid Waste.
- Liquid Waste:
 - If dissolved in DCM: Halogenated Organic Waste.
 - If dissolved in DMF/DMSO: Non-Halogenated Organic Waste.
- Empty Containers: Triple rinse with solvent (add rinse to liquid waste), deface label, and dispose of as glass/plastic waste (consult local EHS rules).

Workflow Visualization



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Figure 1: Safe Handling Lifecycle of **Boc-N-Me-His(Boc)-OH**, emphasizing the critical equilibration step to prevent moisture contamination.

References

- PubChem. (n.d.).^[4] Compound Summary: Boc-His(Boc)-OH.^{[5][6][7][8]} National Library of Medicine. Retrieved from [\[Link\]](#)
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